

lead titanate chemical formula and molecular weight

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Compound of Interest

Compound Name: Lead titanate

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An In-depth Technical Guide to **Lead Titanate**: Chemical Formula, Molecular Weight, and Synthesis Protocols

This technical guide provides a comprehensive overview of **lead titanate** (PbTiO_3), a significant perovskite ceramic with notable ferroelectric and piezoelectric properties. The information is tailored for researchers, scientists, and professionals in materials science and development.

Core Properties of Lead Titanate

Lead(II) titanate is an inorganic compound that is a yellow powder and is insoluble in water.^[1] It is a key material in the manufacturing of piezoelectric ceramics.

Quantitative Data Summary

The fundamental chemical and physical properties of **lead titanate** are summarized in the table below for quick reference.

Property	Value
Chemical Formula	PbTiO_3 [1] [2] [3] [4] [5] [6] [7]
Molecular Weight	303.09 g/mol [1] [7] (Note: Values of 303.07 g/mol and 303.10 g/mol are also reported) [3] [5]
Appearance	Yellow powder [1] [5]
Density	7.52 g/cm ³ [1] [4] [7]
Crystal Structure	Perovskite. Tetragonal at room temperature, transitioning to cubic at approximately 760 K (487 °C). [1] [2] [8] [9] [10]
CAS Number	12060-00-3 [1] [3] [4] [5] [7]
Synonyms	Lead(II) titanate, Lead titanium oxide, Lead titanium trioxide [1] [3] [4] [6] [7]

Experimental Protocols for Synthesis

The synthesis of **lead titanate** powders and thin films is commonly achieved through methods such as the sol-gel process and hydrothermal synthesis. These methods allow for control over stoichiometry, particle size, and morphology.

Sol-Gel Synthesis of Lead Titanate Thin Films

This protocol is adapted from a method for preparing **lead titanate** thin films.[\[5\]](#)

1. Precursor Preparation:

- Dissolve lead acetate (99.9% purity) in ethylene glycol. Reflux the solution at 120°C for 1 hour to remove residual water.
- In a separate container, mix titanium isopropoxide (99.9% purity) with acetylacetone as a chelating agent, with a molar ratio of acetylacetone to titanium isopropoxide of 4.
- Reflux this second solution also at 120°C for 1 hour.

2. Sol Formation:

- Add approximately 15 ml of ethylene glycol to the acetylacetone/titanium isopropoxide solution.
- Combine the two precursor solutions to form the final sol.

3. Film Deposition:

- Deposit the sol onto a suitable substrate (e.g., stainless steel) using spin coating.

4. Heat Treatment:

- Pyrolyze the wet films at 150°C.
- Anneal the films at 600°C with a slow heating rate of 4°C/min to promote the formation of the tetragonal perovskite structure.[\[11\]](#)

Hydrothermal Synthesis of Lead Titanate Nanowires

This protocol is based on the hydrothermal synthesis of **lead titanate** nanowires.[\[1\]](#)

1. Reactant Preparation:

- Use analytical grade tetrabutyl titanate ((C₄H₉O)₄Ti) and lead nitrate (Pb(NO₃)₂) as the starting materials.
- Use potassium hydroxide (KOH) as a mineralizer.
- Additives such as polyvinyl alcohol (PVA) can also be included.

2. Hydrothermal Reaction:

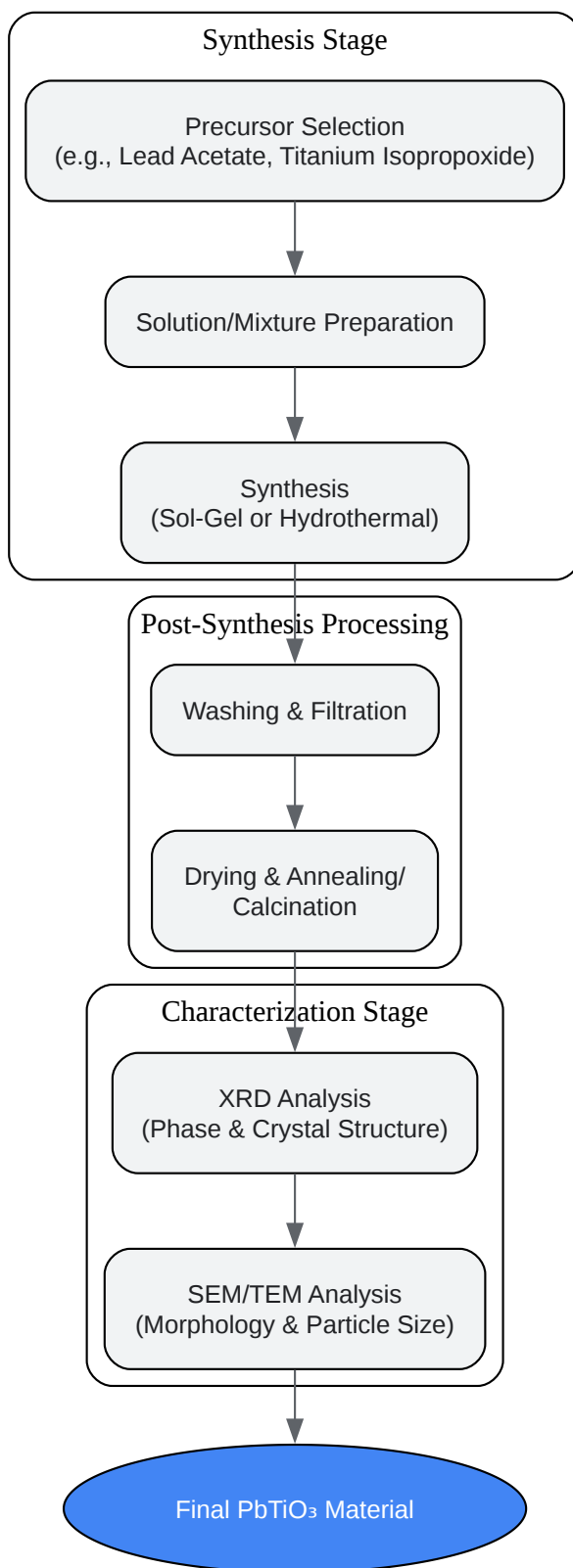
- Carry out the reaction in a Teflon-lined stainless steel autoclave.
- A key condition for the formation of nanowires is maintaining a specific Pb/Ti molar ratio, for instance, a ratio of 2.2.[\[1\]](#)
- Set the reaction time, for example, to 8 hours.

3. Product Recovery:

- After the reaction, filter the products.
- Wash the collected powder several times with distilled water and absolute ethanol.
- Dry the final product in an oven at 60°C for 24 hours. The result should be a gentle yellow powder.^[1]

Visualized Experimental Workflow

The following diagram illustrates a generalized workflow for the synthesis and characterization of **lead titanate**, applicable to both sol-gel and hydrothermal methods.



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Caption: A flowchart of the synthesis and characterization process for **lead titanate**.

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